

SSR128129E cell assay optimization

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Compound Focus: **SSR128129E**

Cat. No.: S548012

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SSR128129E Overview

SSR128129E is a first-in-class, orally available, small-molecule allosteric inhibitor of the Fibroblast Growth Factor Receptor (FGFR) family. Its unique mechanism and activity profile are summarized below.

Molecular Characteristics

Attribute	Description
Mechanism	Allosteric inhibitor binding to extracellular FGFR domain [1] [2].
Binding Site	Does not compete with FGF ligand; induces conformational change [1] [3].
Key Effect	Inhibits FGF-induced receptor internalization and downstream signaling [1] [2].
Targets	Pan-FGFR inhibitor (inhibits responses mediated by FGFR1, 2, 3, and 4) [4] [5].

Biological Activity in Cell Assays

Parameter	Value / Observation	Citation
FGFR1 IC ₅₀	1.9 μ M (enzymatic assay)	[4] [5] [6]

Parameter	Value / Observation	Citation
FGF2-induced EC Proliferation IC ₅₀	31 ± 1.6 nM	[4] [5]
FGF2-induced EC Migration IC ₅₀	15.2 ± 4.5 nM	[4] [5]
Inhibition of Lamellipodia Formation	Dose-dependent inhibition observed	[5] [6]
Inhibition of FGFR1-4 Signaling	Confirmed in various cell lines (e.g., HUVEC, PAE-hFGFR1)	[4] [7]

Established Cell Assay Protocols

Here are the experimental details for key cell-based assays as described in the literature.

Cell Proliferation Assay [4] [7]

- **Cell Lines:** Porcine Aortic Endothelial (PAE) cells and various tumor cell lines (e.g., murine pancreatic Panc02).
- **Cell Seeding:** 4,000 cells/well in 96-well microplates.
- **Serum Starvation:** Starve cells for 16 hours in medium containing 0.2% FBS before treatment.
- **Treatment:** Expose cells to mitogens (e.g., FGF2) and/or **SSR128129E** for 72 hours.
- **Viability Readout:** Use CellTiter 96 AQueous One Solution Cell Proliferation Assay (MTS) or similar.
- **Controls:** Use medium with 10% FBS as a positive control.

FGFR Phosphorylation / Downstream Signaling Assay [5] [6]

- **Cell Lines:** FGFR-expressing cells, such as Human Umbilical Vein Endothelial Cells (HUVECs) or HEK293 cells expressing FGFR2.
- **Stimulation & Inhibition:** Pre-treat cells with **SSR128129E**, then stimulate with FGF2 (e.g., 10-50 ng/mL) for 5-15 minutes to activate FGFR.
- **Analysis:** Use Western blot to detect phosphorylation of key signaling nodes:
 - Phospho-FRS2 (FGFR substrate 2)
 - Phospho-ERK1/2 (Extracellular signal-regulated kinases 1/2)

The following diagram illustrates the allosteric inhibition mechanism and the key steps for analyzing downstream signaling in a cell assay:

Frequently Asked Questions

What is the typical concentration range for SSR128129E in cell assays? Based on the IC₅₀ values, effective concentrations in cell assays typically range from **15 nM to 100 nM** for inhibiting FGF2-induced processes like migration and proliferation [4] [5]. A concentration of around 100 nM is frequently used for initial experiments [4].

How should I prepare a stock solution of SSR128129E? SSR128129E has high solubility in DMSO. A common practice is to prepare a **69 mg/mL stock solution in DMSO**, which is approximately 200 mM [4] [7]. Always use fresh DMSO and ensure the powder is fully dissolved. For working solutions, dilute the stock in the cell culture medium.

Does SSR128129E affect other Receptor Tyrosine Kinases (RTKs)? SSR128129E is noted for its specificity. At its effective FGFR-inhibiting concentrations, it **does not appear to affect other related RTKs** [4]. This makes it a valuable tool for specifically dissecting FGF/FGFR signaling pathways.

Troubleshooting Guidance

While detailed protocols are available, here are key considerations for assay optimization based on the compound's properties:

- **Confirm FGF/FGFR Dependency:** Ensure your cell model is responsive to FGF stimulation and expresses the relevant FGFRs, as **SSR128129E**'s efficacy depends on an active FGF/FGFR pathway [5] [6].
- **Validate Downstream Readouts:** Include phosphorylation analysis of FRS2 and ERK1/2 by Western blot to biochemically confirm pathway inhibition alongside phenotypic assays [5] [6].
- **Optimize DMSO Concentration:** When adding the compound from a DMSO stock, ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) and include a vehicle control with the same DMSO concentration.

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